

Drofenine hydrochloride cytotoxicity profile comparison

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Compound Focus: Drofenine hydrochloride

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Cytotoxicity Profile Comparison

Compound	Cell Line / Model	Key Cytotoxicity Findings	Potency (Relative to Comparators)
Drofenine Hydrochloride	Human keratinocytes (HaCaT cells)	More potent and cytotoxic than 2-APB or carvacrol [1].	Higher
	HEK-293 cells overexpressing TRPV3	Activated TRPV3; effect was blocked by antagonist icilin, confirming TRPV3-mediated action [1].	Similar to 2-APB and carvacrol [1]
2-APB	Human keratinocytes (HaCaT cells)	Less potent and cytotoxic than drofenine [1].	Lower
Carvacrol	Human keratinocytes (HaCaT cells)	Less potent and cytotoxic than drofenine [1].	Lower

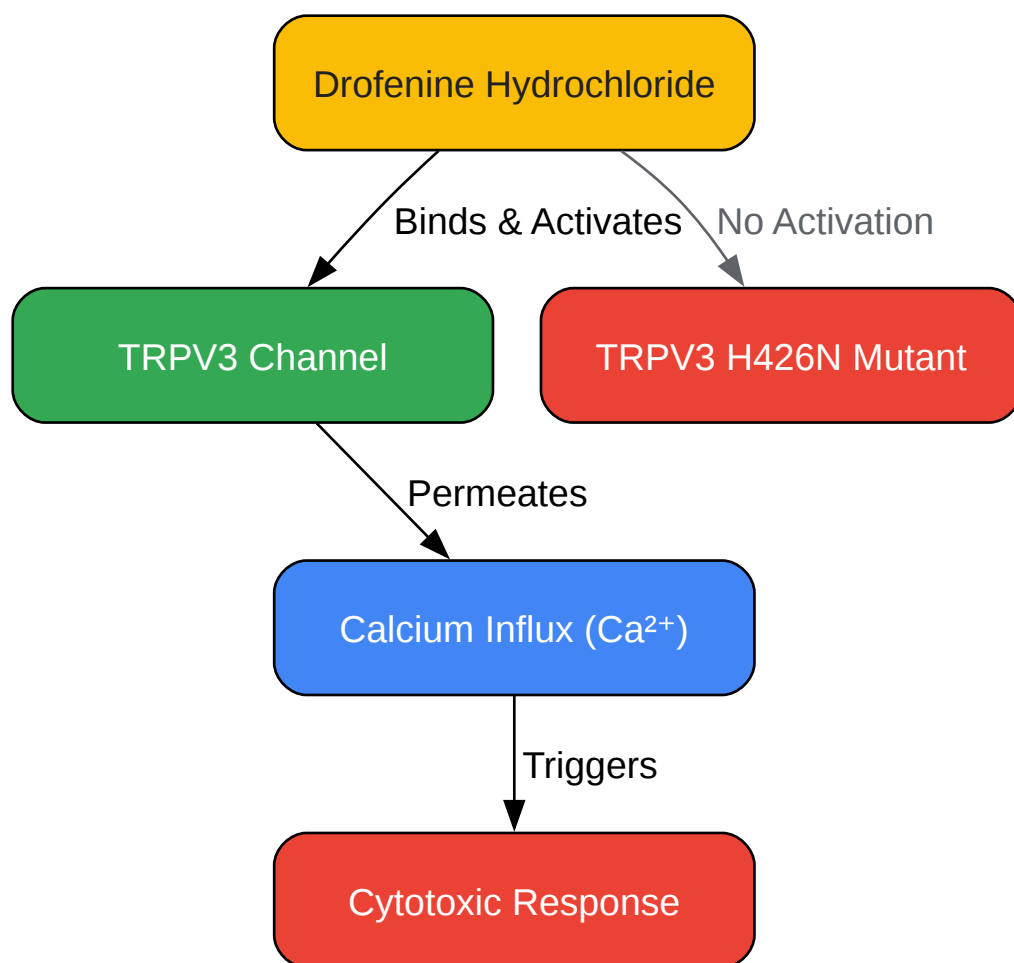
Experimental Protocols Overview

The key findings are primarily derived from a 2014 study that screened for TRPV3 agonists [1]. Here are the core methodologies used:

- **Calcium Imaging Assay:** Used to identify and validate TRPV3 agonists.
 - **Cell Lines:** HEK-293 cells stably overexpressing human TRPV3 and human immortalized keratinocytes (HaCaT cells) [1].
 - **Procedure:** Cells were loaded with Fluo-4 AM, a fluorescent calcium indicator. Changes in intracellular calcium flux upon compound application were measured, indicating TRPV3 channel activation [1].
- **Cytotoxicity Assessment:** Cytotoxic effects were evaluated in human keratinocyte (HaCaT) cells, though the specific assay used (e.g., MTT, LDH) is not detailed in the available source [1].
- **Site-Directed Mutagenesis:** Used to confirm the mechanism of action.
 - **Procedure:** The TRPV3 residue H426, critical for activation by 2-APB, was mutated. Drofenine failed to activate this mutant, confirming it shares a similar activation site with 2-APB on the TRPV3 channel [1].

Mechanism of Action and Signaling

Drofenine hydrochloride is a TRPV3 ion channel agonist. The following diagram illustrates the established signaling pathway by which its activation leads to a cytotoxic response in cells like keratinocytes.



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This mechanism is validated by the failure of drofenine to activate the H426N TRPV3 mutant, pinpointing its specific site of action [1].

Interpretation and Research Implications

- **Profile Summary:** Drofenine acts as a potent and selective agonist of the human TRPV3 channel, with a more cytotoxic effect in human keratinocytes than other known agonists like 2-APB and carvacrol [1].
- **Research Utility:** Due to its improved selectivity for TRPV3 over other TRP channels (TRPA1, V1, V2, V4, M8), drofenine is suggested as a valuable chemical probe for elucidating TRPV3's role in complex biological systems and skin pathologies [1].
- **Data Limitations:** Note that the available cytotoxicity data is comparative rather than exhaustive. The search results do not provide specific quantitative values (IC50) or data from a broad panel of cell lines.

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References

1. a 2-APB analog with improved selectivity for human TRPV3 [pmc.ncbi.nlm.nih.gov]

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